

Methyl 3-Aminobenzoate Solubility in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl 3-aminobenzoate

Cat. No.: B107801

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **methyl 3-aminobenzoate** in various organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, pharmaceuticals, and materials science, impacting everything from reaction kinetics to purification and formulation. This document presents available quantitative data, details experimental protocols for solubility determination, and illustrates the workflow for these procedures.

Core Data: Solubility of Methyl 3-Aminobenzoate

Quantitative solubility data for **methyl 3-aminobenzoate** in a wide range of organic solvents is not extensively available in publicly accessible literature. The following table summarizes the available qualitative and limited quantitative information.

Solvent	Chemical Formula	Molar Mass (g/mol)	Polarity (Dielectric Constant)	Solubility
Water	H ₂ O	18.02	80.1	Slightly Soluble
Methanol	CH ₃ OH	32.04	32.7	Soluble
Deuterated Chloroform	CDCl ₃	120.38	4.81	Soluble

Note on Data Availability: Comprehensive, peer-reviewed quantitative solubility data (e.g., in g/100 mL or mol/L) for **methyl 3-aminobenzoate** in common organic solvents such as ethanol, acetone, ethyl acetate, and others remains largely unpublished. The information presented is based on qualitative descriptions from chemical suppliers and databases. For precise quantitative applications, experimental determination of solubility is strongly recommended.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solid in a solvent. This protocol outlines the steps for determining the solubility of **methyl 3-aminobenzoate** in an organic solvent, followed by gravimetric analysis for quantification.

Objective: To determine the equilibrium solubility of **methyl 3-aminobenzoate** in a specified organic solvent at a controlled temperature.

Materials:

- **Methyl 3-aminobenzoate** (high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Micropipettes
- Syringe filters (e.g., 0.22 μm PTFE)
- Pre-weighed evaporation dishes
- Vacuum oven

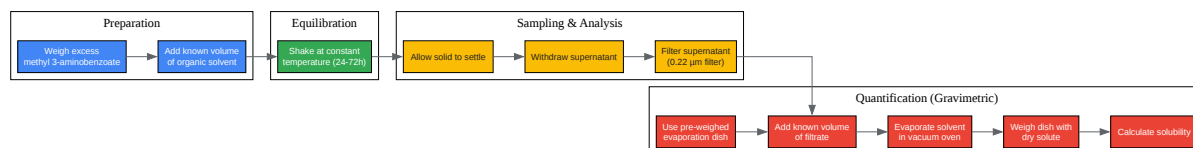
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of crystalline **methyl 3-aminobenzoate** to several glass vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached from a state of saturation.
 - Accurately pipette a known volume (e.g., 5 mL) of the desired organic solvent into each vial.
- Equilibration:
 - Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 150 rpm).
 - Allow the mixtures to equilibrate for a sufficient period, typically 24 to 72 hours. The exact time required to reach equilibrium should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a micropipette. To avoid disturbing the solid, it is advisable to take the sample from the upper portion of the liquid.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining solid particles. This step is critical to prevent overestimation of the solubility.
- Gravimetric Analysis:
 - Dispense a precise volume of the clear, filtered saturated solution into a pre-weighed evaporation dish.

- Carefully evaporate the solvent in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **methyl 3-aminobenzoate** to avoid decomposition or loss of the solute.
- Once the solvent has completely evaporated, cool the dish to room temperature in a desiccator and weigh it on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **methyl 3-aminobenzoate** is the final weight of the dish and solute minus the initial weight of the empty dish.
 - The solubility can then be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **methyl 3-aminobenzoate**.



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Workflow for determining the solubility of **methyl 3-aminobenzoate**.

This guide provides a foundational understanding of the solubility of **methyl 3-aminobenzoate** and a detailed methodology for its experimental determination. For specific applications, it is imperative to perform these solubility tests under the precise conditions of temperature and in the exact solvent systems to be used.

- To cite this document: BenchChem. [Methyl 3-Aminobenzoate Solubility in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107801#methyl-3-aminobenzoate-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b107801#methyl-3-aminobenzoate-solubility-in-organic-solvents)

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